

Spectroscopic Profile of 2-Methoxypropanal: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxypropanal

Cat. No.: B1605373

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Methoxypropanal** (CAS No: 6142-38-7), a key organic compound with applications in various chemical syntheses. This document outlines the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside detailed experimental protocols for their acquisition.

Spectroscopic Data Summary

The following tables summarize the predicted and expected spectroscopic data for **2-Methoxypropanal**. Due to a lack of publicly available experimental spectra, the NMR and IR data are predicted based on established principles of spectroscopy and comparison with analogous structures. The mass spectrometry data is based on predicted fragmentation patterns.

Structure: CC(=O)O

Caption: Workflow for Spectroscopic Analysis of **2-Methoxypropanal**.

- To cite this document: BenchChem. [Spectroscopic Profile of 2-Methoxypropanal: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1605373#spectroscopic-data-for-2-methoxypropanal-nmr-ir-mass-spec>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com